

Laboratory procedure for handling and storing 3-Heptene

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Compound of Interest

Compound Name: 3-Heptene

Cat. No.: B165601

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Application Notes and Protocols for 3-Heptene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **3-Heptene** in a laboratory setting. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Physical and Chemical Properties

3-Heptene is a colorless, highly flammable liquid. It is a mixture of cis and trans isomers^[1]. Understanding its physical and chemical properties is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄	[2] [3]
Molecular Weight	98.19 g/mol	[2] [3]
Appearance	Clear, colorless liquid	[1] [2]
Boiling Point	94.35 °C @ 760.00 mm Hg (estimated)	[4]
Melting Point	-137 to -136.6 °C	[5]
Flash Point	-7.2 °C (19 °F)	[4] [6]
Density	0.702 g/mL at 20 °C	[6]
Solubility in Water	31.08 mg/L @ 25 °C (estimated)	[4]
Vapor Pressure	54.20 mmHg @ 25 °C (estimated)	[4]

Safety and Hazards

3-Heptene is classified as a highly flammable liquid and vapor[\[2\]](#)[\[7\]](#). It may be fatal if swallowed and enters the airways[\[2\]](#)[\[7\]](#). It is also a mild skin irritant, and high concentrations may have narcotic effects[\[1\]](#)[\[2\]](#).

Hazard	GHS Classification	Precautionary Statements
Flammability	Flammable Liquid 2	H225: Highly flammable liquid and vapor[2][7]
Aspiration Hazard	Aspiration Hazard 1	H304: May be fatal if swallowed and enters airways[2][7]
Skin Irritation	Mild Irritant	P280: Wear protective gloves/protective clothing/eye protection/face protection[8]
Inhalation	Narcotic Effects at High Concentrations	P261: Avoid breathing dust/fume/gas/mist/vapors/spray

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Heptene** to minimize exposure and ensure safety.

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile).
Body Protection	Flame-retardant lab coat.
Respiratory Protection	Use in a well-ventilated area or with a certified chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.

Experimental Protocols

4.1. Protocol for Dispensing **3-Heptene**

This protocol outlines the steps for safely dispensing **3-Heptene** for experimental use.

Materials:

- Stock container of **3-Heptene**
- Clean, dry, and appropriately labeled receiving vessel
- Calibrated glass syringe or pipette
- Chemical fume hood
- Grounding straps

Procedure:

- Ensure the chemical fume hood is functioning correctly.
- Place all necessary equipment, including the stock container and receiving vessel, inside the fume hood.
- Ground the stock container and receiving equipment to prevent static discharge^[8].
- Wear all required PPE.
- Carefully open the stock container of **3-Heptene**.
- Using a calibrated syringe or pipette, slowly draw the desired volume of **3-Heptene**.
- Dispense the liquid into the receiving vessel, ensuring the tip of the syringe or pipette is close to the liquid surface to minimize splashing.
- Securely cap both the stock container and the receiving vessel.
- Wipe down any spills immediately with an inert absorbent material.
- Dispose of contaminated materials as hazardous waste.

4.2. Protocol for Storage of **3-Heptene**

Proper storage is critical to maintain the stability of **3-Heptene** and prevent accidents.

Procedure:

- Store **3-Heptene** in a tightly closed container in a dry and well-ventilated place[8].
- The storage area should be kept cool[7][8].
- Keep away from heat, sparks, open flames, and other sources of ignition[7][8].
- Store in a flammable liquids storage cabinet.
- Ensure the container is properly labeled with the chemical name and all relevant hazard warnings.
- Store under an inert gas for long-term stability.

4.3. Protocol for Disposal of **3-Heptene** Waste

3-Heptene and any materials contaminated with it must be disposed of as hazardous waste.

Procedure:

- Collect all **3-Heptene** waste in a designated, properly labeled, and sealed container.
- Do not mix **3-Heptene** waste with other incompatible waste streams[9].
- Store the waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated[9].
- Arrange for disposal through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company[10].
- Never dispose of **3-Heptene** down the drain or in regular trash[9].

Emergency Procedures

5.1. First Aid Measures

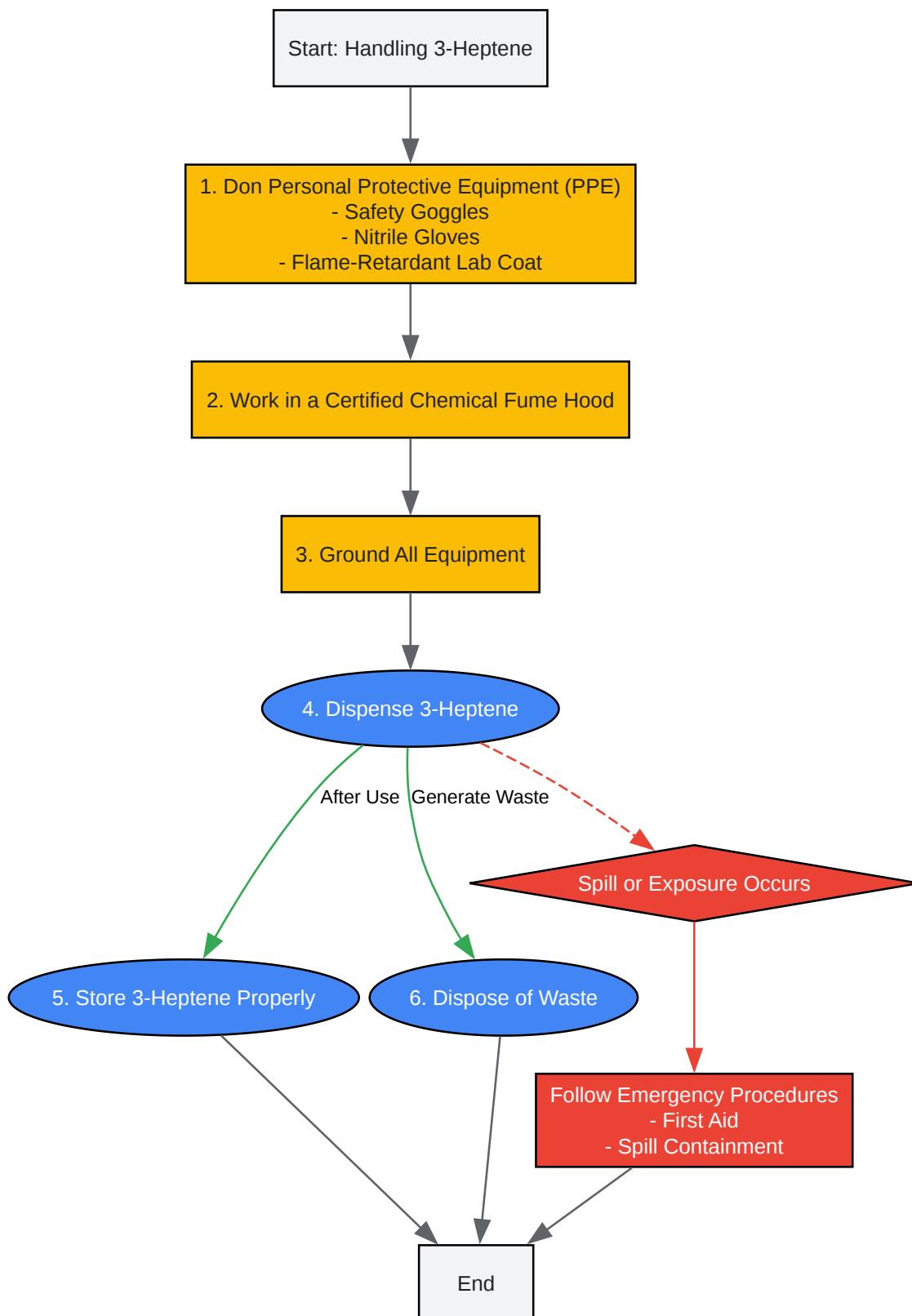
Exposure	First Aid
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention[8].
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. If skin irritation persists, call a physician[8].
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur[8].
Ingestion	Do NOT induce vomiting[7]. Clean mouth with water and drink plenty of water afterwards. Immediately call a POISON CENTER or doctor/physician[7][8].

5.2. Fire Fighting Measures

- In case of fire, use CO₂, dry chemical, or foam for extinction[8].
- Water spray may be used to cool closed containers[8].
- Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back[8].

Logical Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **3-Heptene**.

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Caption: Workflow for Safe Handling and Storage of **3-Heptene**.

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